

Navigating the Safe Handling of CEP-Lysine-d4: A Comprehensive Guide

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Compound of Interest

Compound Name: CEP-Lysine-d4

Cat. No.: B15597819

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For researchers, scientists, and drug development professionals utilizing **CEP-Lysine-d4**, a deuterated form of a biomarker associated with age-related macular degeneration, ensuring safe and efficient laboratory practices is paramount.^[1] This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans to foster a secure research environment.

Essential Safety and Logistical Information

CEP-Lysine-d4 is intended for use as an internal standard in mass spectrometry-based quantification.^[1] According to the Safety Data Sheet (SDS), the substance is not classified as hazardous under the Globally Harmonized System (GHS). However, standard laboratory safety protocols for handling chemical powders should always be observed to minimize any potential risks.

Physical and Chemical Properties

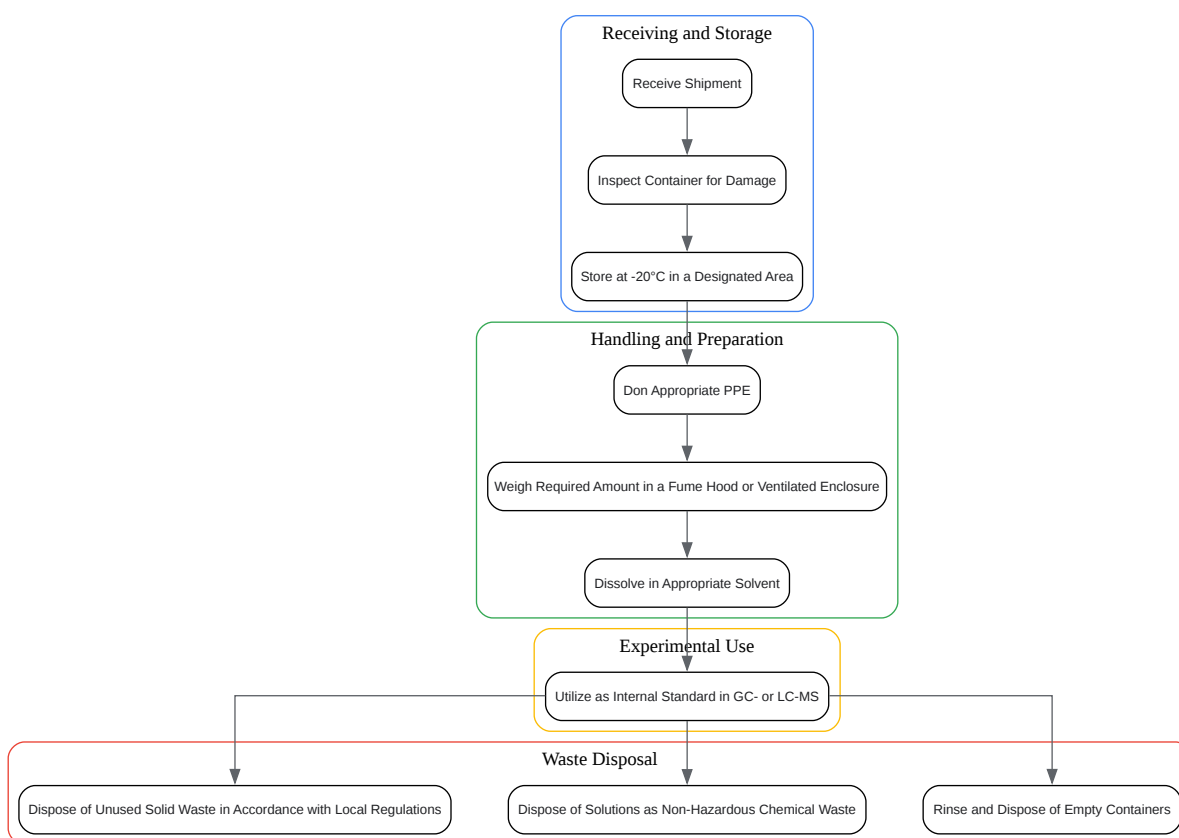
A summary of the key quantitative data for **CEP-Lysine-d4** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₃ H ₁₆ D ₄ N ₂ O ₄
Molecular Weight	272.3 g/mol
Purity	≥99% deuterated forms (d ₁ -d ₄)
Solubility	DMF: 20 mg/ml, DMSO: 20 mg/ml, PBS (pH 7.2): 10 mg/ml
Storage Temperature	-20°C
Stability	≥ 4 years

Source: Cayman Chemical[\[1\]](#)

Operational Plan: From Receipt to Use

A systematic workflow is critical to maintain the integrity of **CEP-Lysine-d4** and the safety of laboratory personnel. The following diagram illustrates the recommended operational plan.



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References

- 1. caymanchem.com [caymanchem.com]
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